

# physical and chemical properties of methoxydimethylphenylsilane

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An In-Depth Technical Guide to Methoxydimethylphenylsilane: Properties, Reactivity, and Applications

## Introduction

Methoxydimethylphenylsilane (MDMPS), identified by CAS number 17881-88-8, is an organosilicon compound featuring a silicon atom bonded to a methoxy group, two methyl groups, and a phenyl group.<sup>[1][2]</sup> This structure imparts a unique combination of organic and inorganic characteristics, making it a versatile reagent and precursor in materials science and chemical synthesis. As a colorless liquid with a distinctive odor, it is soluble in common organic solvents like alcohols and ethers.<sup>[1]</sup> Its primary significance lies in the reactivity of the silicon-methoxy bond, which is susceptible to hydrolysis. This reaction is the foundation for its use as a coupling agent, a component in coatings and sealants, and a building block for more complex silicone polymers.<sup>[3]</sup> This guide provides a comprehensive overview of its physical and chemical properties, reactivity, synthesis, and safe handling protocols for researchers and professionals in chemistry and drug development.

## Physical and Spectroscopic Properties

The physical characteristics of methoxydimethylphenylsilane are fundamental to its handling, storage, and application. These properties are summarized in the table below.

## Table 1: Physical Properties of Methoxydimethylphenylsilane

Property	Value	Source(s)
Molecular Formula	C <sub>9</sub> H <sub>14</sub> OSi	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Molecular Weight	166.29 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Appearance	Colorless to light yellow clear liquid	<a href="#">[3]</a> <a href="#">[4]</a>
Density	0.91 g/cm <sup>3</sup>	<a href="#">[1]</a>
Boiling Point	82°C at 28 mmHg	<a href="#">[1]</a>
Flash Point	82°C at 28 mmHg	<a href="#">[1]</a>
Refractive Index	1.4850 to 1.4890	<a href="#">[1]</a>
Vapor Pressure	0.858 mmHg at 25°C	<a href="#">[1]</a>
Solubility	Soluble in organic solvents (alcohols, ethers, hydrocarbons)	<a href="#">[1]</a>

## Spectroscopic Profile

Spectroscopic analysis is crucial for confirming the identity and purity of methoxydimethylphenylsilane.

- <sup>1</sup>H NMR (Proton Nuclear Magnetic Resonance): The proton NMR spectrum is expected to show distinct signals corresponding to the different proton environments: a singlet for the methoxy (Si-OCH<sub>3</sub>) protons, a singlet for the two methyl (Si-CH<sub>3</sub>) protons, and multiplets for the protons on the phenyl (C<sub>6</sub>H<sub>5</sub>) ring. The methoxy protons typically appear around 3.6 ppm.
- <sup>13</sup>C NMR (Carbon-13 Nuclear Magnetic Resonance): The <sup>13</sup>C NMR spectrum will display signals for the methoxy carbon, the methyl carbons attached to silicon, and the distinct carbons of the phenyl ring.

- IR (Infrared) Spectroscopy: The IR spectrum provides information about the functional groups present. Key absorptions would include Si-O-C stretching, Si-CH<sub>3</sub> vibrations, and characteristic peaks for the aromatic phenyl group.
- Mass Spectrometry (MS): Mass spectrometry can confirm the molecular weight of the compound. The molecular ion peak would be observed at an m/z corresponding to the molecular weight (166.29).[2] Common fragmentation patterns for organosilanes would also be present.[2]

## Chemical Properties and Reactivity

The chemistry of methoxydimethylphenylsilane is dominated by the reactivity of the Si-O bond.

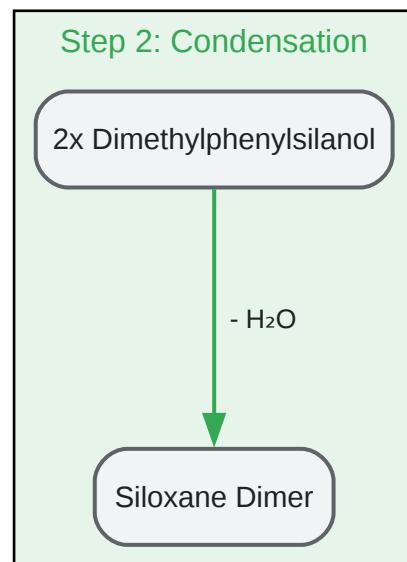
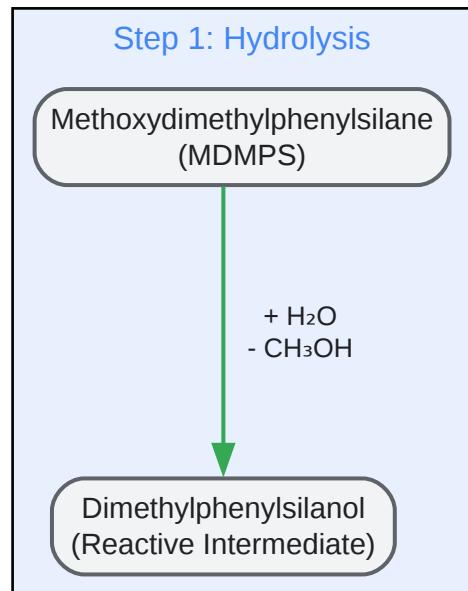
### Hydrolysis and Condensation

The most significant chemical transformation for methoxydimethylphenylsilane is its hydrolysis, followed by condensation. This two-step process is fundamental to its application in forming polysiloxane networks and as a surface modifier.

- Hydrolysis: In the presence of water, the methoxy group (CH<sub>3</sub>O-) is cleaved from the silicon atom and replaced by a hydroxyl group (-OH), forming dimethylphenylsilanol and methanol as a byproduct. This reaction can be catalyzed by acids or bases.[5][6][7] The rate of hydrolysis is influenced by factors such as pH, with the lowest rate observed around neutral pH.[5][8]
- Condensation: The newly formed, reactive silanol groups can then condense with each other. In this step, two silanol molecules react to form a stable silicon-oxygen-silicon (siloxane) bond, releasing a molecule of water. This process leads to the formation of dimers, oligomers, and eventually a cross-linked polysiloxane network.[3][5]

The overall workflow from the monomer to a condensed siloxane dimer is illustrated below.

## Workflow: Hydrolysis and Condensation of Methoxydimethylphenylphenylsilane



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Caption: Hydrolysis of the methoxy group to a silanol, followed by condensation to form a siloxane bond.

## Stability

Methoxydimethylphenylsilane is sensitive to moisture due to its propensity for hydrolysis.<sup>[1]</sup> Therefore, it must be stored under an inert atmosphere to prevent premature reaction and degradation.<sup>[1]</sup> It is also classified as a flammable liquid and should be kept away from heat and ignition sources.<sup>[9][10]</sup>

## Synthesis and Experimental Protocols

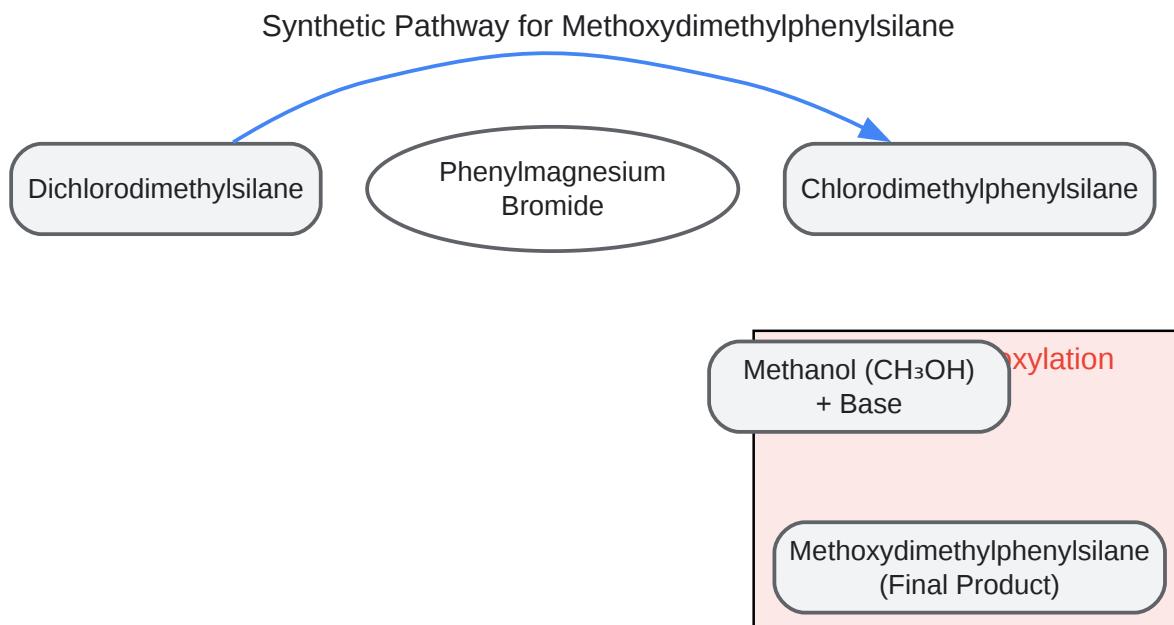
### General Synthesis Route

A common method for synthesizing tetraorganosilanes involves the nucleophilic substitution of chlorosilanes with organometallic reagents, such as Grignard reagents.<sup>[11]</sup>

Methoxydimethylphenylsilane can be prepared via a two-step process starting from dichlorodimethylsilane.

- **Phenylation:** Dichlorodimethylsilane is reacted with a phenyl Grignard reagent (e.g., phenylmagnesium bromide) to replace one of the chlorine atoms with a phenyl group, yielding chlorodimethylphenylsilane.
- **Methoxylation:** The resulting chlorodimethylphenylsilane is then reacted with methanol, often in the presence of a base (like a tertiary amine) to neutralize the HCl byproduct, to substitute the remaining chlorine atom with a methoxy group.

The diagram below outlines this synthetic pathway.



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Caption: A two-step synthesis of methoxydimethylphenylsilane from dichlorodimethylsilane.

## Protocol: Hydrolysis Monitoring via <sup>1</sup>H NMR

This protocol describes a method to monitor the hydrolysis of methoxydimethylphenylsilane in a controlled aqueous environment.

Objective: To observe the disappearance of the methoxy signal and the appearance of the methanol signal over time.

### Materials:

- Methoxydimethylphenylsilane
- Deuterated water (D<sub>2</sub>O) with a known pH buffer (e.g., acetate buffer for acidic conditions)
- NMR tubes
- NMR spectrometer

**Procedure:**

- Prepare the Reaction Mixture: In an NMR tube, add a carefully measured amount of the D<sub>2</sub>O buffer solution. The use of D<sub>2</sub>O is essential for NMR analysis as it is "invisible" in the proton spectrum.
- Initiate the Reaction: Add a small, precise amount of methoxydimethylphenylsilane to the NMR tube. Cap the tube tightly and shake vigorously to ensure mixing.
- Acquire Initial Spectrum: Immediately place the tube in the NMR spectrometer and acquire the first <sup>1</sup>H NMR spectrum (t=0). Note the integration of the methoxy peak from the reactant (around 3.6 ppm) and the absence of a methanol peak (around 3.4 ppm).
- Time-Course Monitoring: Acquire subsequent spectra at regular intervals (e.g., every 15 minutes, 30 minutes, 1 hour, etc.), depending on the expected reaction rate.
- Data Analysis: For each spectrum, integrate the peak corresponding to the reactant's methoxy group and the peak for the methanol byproduct. Plot the relative integrals as a function of time to determine the reaction kinetics. The decrease in the reactant's signal and the corresponding increase in the product's signal provide a direct measure of the hydrolysis rate under the chosen conditions.[12]

## Applications in Research and Drug Development

While not a therapeutic agent itself, the unique chemical properties of methoxydimethylphenylsilane make it a valuable tool in contexts relevant to drug development and materials science.

- Coupling Agent and Surface Modification: It is widely used to improve the adhesion between inorganic materials (like glass or metals) and organic polymers.[3] This is critical in the development of advanced composite materials, which may be used in medical devices or diagnostic equipment. The silane hydrolyzes to form silanols that can bond to surface hydroxyl groups on the inorganic substrate, while the phenyl group provides a hydrophobic, organophilic interface for bonding with a polymer matrix.[3]
- Precursor to Silicone Polymers: It serves as a monomer or a chain terminator in the synthesis of specialized silicone polymers (polysiloxanes). The properties of the final polymer

can be tuned by controlling the incorporation of such functionalized silanes. These polymers are known for their biocompatibility and are used in a wide range of medical applications.

- Component in Coatings and Sealants: Due to its ability to form durable, cross-linked siloxane networks upon hydrolysis, it is used in the formulation of protective coatings and sealants.[3]
- Role in Drug Development: In the broader context of model-informed drug development (MIDD), materials like those derived from methoxydimethylphenylsilane could play a role in creating novel drug delivery systems.[13] For example, functionalized silica nanoparticles for targeted drug delivery can be prepared using silane chemistry to modify their surface properties, enhancing stability and controlling drug release kinetics.

## Safety and Handling

Methoxydimethylphenylsilane is a chemical that requires careful handling to ensure safety.

- Hazards: It is a flammable liquid and vapor.[2][9] It causes skin and eye irritation.[1][2][9] Inhalation of high concentrations of vapor may cause dizziness, headaches, and nausea.[10]
- Precautions for Safe Handling:
  - Work in a well-ventilated area, preferably in a chemical fume hood.[14]
  - Wear appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat.[9][14]
  - Keep away from open flames, sparks, and other sources of ignition.[9][10] Use explosion-proof equipment.[9]
  - Avoid contact with skin, eyes, and clothing.[14] In case of contact, rinse the affected area immediately and thoroughly with water.[10][15]
  - Avoid ingestion and inhalation.[14]
- Storage Conditions:
  - Store in a tightly closed container in a dry, cool, and well-ventilated place.[14]

- Keep under an inert atmosphere (e.g., nitrogen or argon) to protect from moisture.[1][9]

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